

Direct Yellow 50 solubility in water and organic solvents

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Compound of Interest

Compound Name: Direct Yellow 50

Cat. No.: B1583531

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An In-depth Technical Guide to the Solubility of Direct Yellow 50

This technical guide provides a comprehensive overview of the solubility of **Direct Yellow 50** in water and various organic solvents. It is intended for researchers, scientists, and drug development professionals who require detailed information on the physicochemical properties of this compound. This document includes quantitative solubility data, detailed experimental protocols for solubility determination, and an examination of a relevant biological signaling pathway associated with azo dyes.

Core Properties of Direct Yellow 50

Direct Yellow 50, also known by its Colour Index name C.I. 29025, is a diazo dye. Its chemical structure and properties are summarized below.

Property	Value
Chemical Name	tetrasodium;3-[[4-[[4-[(4,8-disulfonatophthalen-2-yl)diazenyl]-3-methylphenyl]carbamoylamino]-2-methylphenyl]diazenyl]naphthalene-1,5-disulfonate
CAS Number	3214-47-9
Molecular Formula	C ₃₅ H ₂₄ N ₆ Na ₄ O ₁₃ S ₄
Molecular Weight	956.82 g/mol [1][2]
Appearance	Red-light yellow or orange powder[2][3]
Chemical Class	Diazo

Solubility of Direct Yellow 50

The solubility of **Direct Yellow 50** has been determined in water at various temperatures and qualitatively described in several organic solvents.

Water Solubility

The solubility of **Direct Yellow 50** in water is temperature-dependent. The dye is considered to have very good water solubility.[3][4]

Table 1: Quantitative Water Solubility of **Direct Yellow 50**

Temperature	Solubility (g/L)	Source
20 °C	66.67	[2]
60 °C	60	[1][2]
97 °C	80	[1][2]

Organic Solvent Solubility

Direct Yellow 50 exhibits limited solubility in most organic solvents.

Table 2: Qualitative Solubility of **Direct Yellow 50** in Organic Solvents

Solvent	Solubility	Source
Ethanol	Slightly soluble	[1][2]
Dimethyl Sulfoxide (DMSO)	Sparingly soluble (with sonication)	[2]
Other Organic Solvents	Insoluble	[1][2]

Experimental Protocols for Solubility Determination

Standardized methods are crucial for obtaining reliable and reproducible solubility data. The following protocols are recommended for determining the solubility of **Direct Yellow 50**.

Water Solubility Determination (OECD Guideline 105)

The OECD Guideline for the Testing of Chemicals, Test No. 105, provides two primary methods for determining water solubility: the Flask Method and the Column Elution Method. Given that **Direct Yellow 50** is soluble in water, the Flask Method is the more appropriate choice.

Flask Method Protocol:

- **Preliminary Test:** To estimate the approximate solubility and the time to reach equilibrium, an excess amount of **Direct Yellow 50** is added to water in a flask. The dissolution is observed over time.
- **Apparatus:** A constant temperature bath, flasks, a centrifuge, and an appropriate analytical instrument (e.g., UV-Vis spectrophotometer) are required.
- **Procedure:**
 - a. An excess amount of the dye is added to a known volume of water in a flask.
 - b. The flask is agitated in a constant temperature bath (e.g., 20 °C) until equilibrium is reached.
 - c. The mixture is then allowed to stand for a sufficient period for the undissolved solid to settle.
 - d. To ensure complete separation of the solid and liquid phases, the saturated solution is centrifuged at a controlled temperature.
 - e. A sample of the clear supernatant is carefully withdrawn.
 - f. The concentration of **Direct Yellow 50** in the supernatant is determined using a suitable analytical method, such as UV-Vis spectrophotometry, against a

pre-prepared calibration curve. g. The experiment should be performed in triplicate to ensure accuracy.

- Data Presentation: The solubility is reported in g/L at the specified temperature.

Organic Solvent Solubility Determination

A similar flask method can be employed to determine the solubility of **Direct Yellow 50** in various organic solvents.

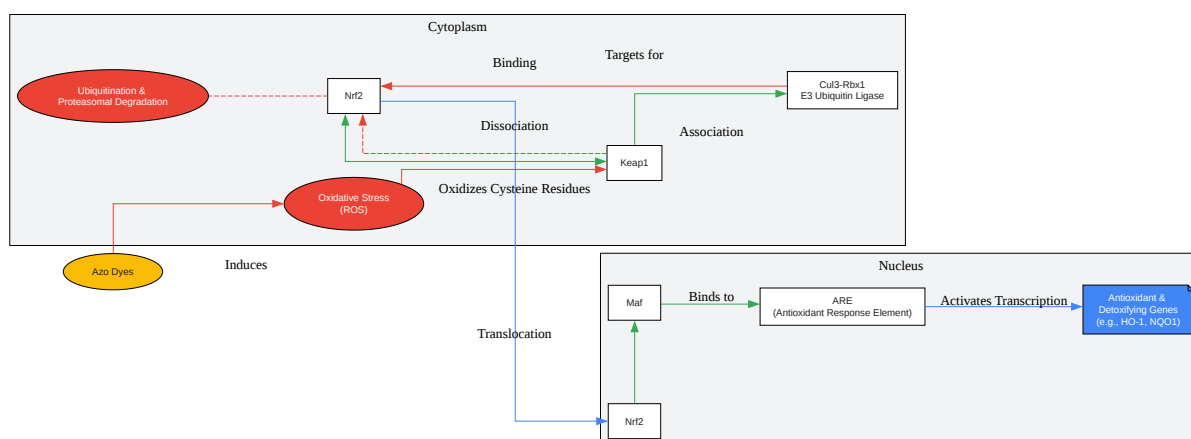
Protocol for Organic Solvents:

- Solvent Selection: A range of relevant organic solvents should be chosen (e.g., ethanol, methanol, acetone, dimethyl sulfoxide).
- Procedure: The same steps as the Flask Method for water solubility are followed, substituting the organic solvent for water. It is important to ensure that the chosen analytical method is suitable for determining the dye's concentration in the specific organic solvent.

Biological Signaling Pathway: Azo Dyes and Oxidative Stress

While specific signaling pathways for **Direct Yellow 50** are not extensively documented in publicly available literature, the broader class of azo dyes is known to induce oxidative stress, which in turn can activate specific cellular defense mechanisms. For researchers and professionals in drug development, understanding these toxicological aspects is critical.

Exposure to azo dyes can lead to the generation of reactive oxygen species (ROS), disrupting the cellular redox balance and causing potential damage. The Keap1-Nrf2-ARE (Kelch-like ECH-associated protein 1-Nuclear factor erythroid 2-related factor 2-Antioxidant Response Element) signaling pathway is a key mechanism that cells employ to counteract oxidative stress.



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